

A Comparative Analysis of Fluorobenzoic Acid Isomers for Researchers

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Compound of Interest

Compound Name: 2,5-Difluorobenzoic acid

Cat. No.: B1293528

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This guide provides a detailed computational comparison of the physicochemical properties of three fluorobenzoic acid isomers: 2-fluorobenzoic acid, 3-fluorobenzoic acid, and 4-fluorobenzoic acid. The information is intended for researchers, scientists, and professionals in drug development, with a focus on quantitative data and experimental methodologies.

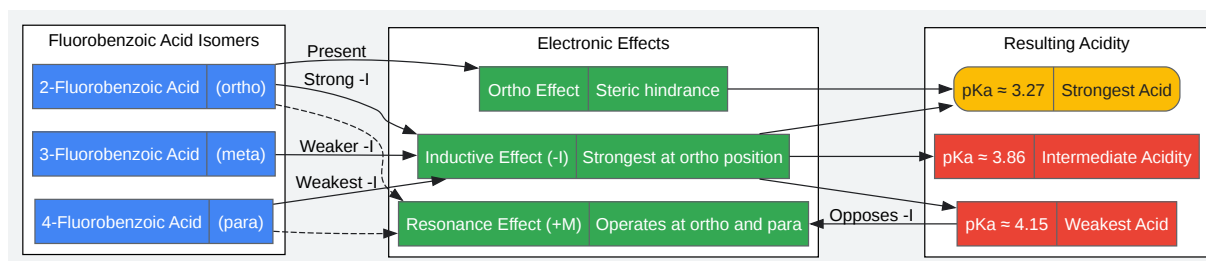
Physicochemical Data Summary

The position of the fluorine atom on the benzoic acid ring significantly influences the compound's properties. The following table summarizes key experimental data for the ortho, meta, and para isomers.

Property	2-Fluorobenzoic Acid (ortho)	3-Fluorobenzoic Acid (meta)	4-Fluorobenzoic Acid (para)
pKa (at 25°C)	3.27[1][2][3][4]	3.86[2][5]	4.15[6][7][8]
Melting Point (°C)	122-125[1]	123-125[2]	182-184[7]
Boiling Point (°C)	~259 (decomposes)[2]	~251[2]	253.7
Solubility in Water	Slightly soluble (7.2 g/L)[1]	Soluble[2][5]	Very slightly soluble in cold water, soluble in hot water[6][7][8]

Isomer Property Relationships

The relationship between the fluorine substituent's position and the resulting acidity (pKa) is a key differentiator for these isomers. This is primarily due to the interplay of inductive and resonance effects.



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